

"4-isopropyloctane" CAS number and chemical identifiers

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Compound of Interest

Compound Name: 4-Isopropyloctane

Cat. No.: B14544512

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An In-depth Technical Guide to 4-Isopropyloctane

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-isopropyloctane**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

4-Isopropyloctane is a saturated alkane with the chemical formula $C_{11}H_{24}$. Structurally, it is an octane backbone with an isopropyl group attached to the fourth carbon atom. This branched-chain hydrocarbon is also known by its IUPAC name, 4-(propan-2-yl)octane.^{[1][2]}

Table 1: Chemical Identifiers for 4-Isopropyloctane

Identifier Type	Value
CAS Number	62016-15-3[2][3][4][5]
IUPAC Name	4-(propan-2-yl)octane[1][2]
Synonyms	4-(1-methylethyl)octane[2][3][4]
PubChem CID	18462471[4]
InChI	InChI=1S/C11H24/c1-5-7-9-11(8-6-2)10(3)4/h10-11H,5-9H2,1-4H3[1][2][4]
InChIKey	VSJAVEFYQMREHJ-UHFFFAOYSA-N[1][2][4]
Canonical SMILES	CCCCC(CCC)C(C)C[1][2][3][4]
DSSTox Substance ID	DTXSID90594084[3][4]

Physicochemical Properties

The following tables summarize the key physical and computed properties of **4-isopropyloctane**. These properties are crucial for understanding its behavior in various experimental and environmental conditions.

Table 2: Physical Properties of 4-Isopropyloctane

Property	Value
Molecular Formula	C ₁₁ H ₂₄ [1][2][4][5][6][7]
Molecular Weight	156.31 g/mol [1][4]
Boiling Point	178 °C[6][7]
Melting Point	-57.06 °C (estimated)[6][7]
Density	0.748 - 0.753 g/cm ³ [6][7][8]
Refractive Index	1.4196 - 1.423[6][7][8]

Table 3: Computed Properties of 4-Isopropyloctane

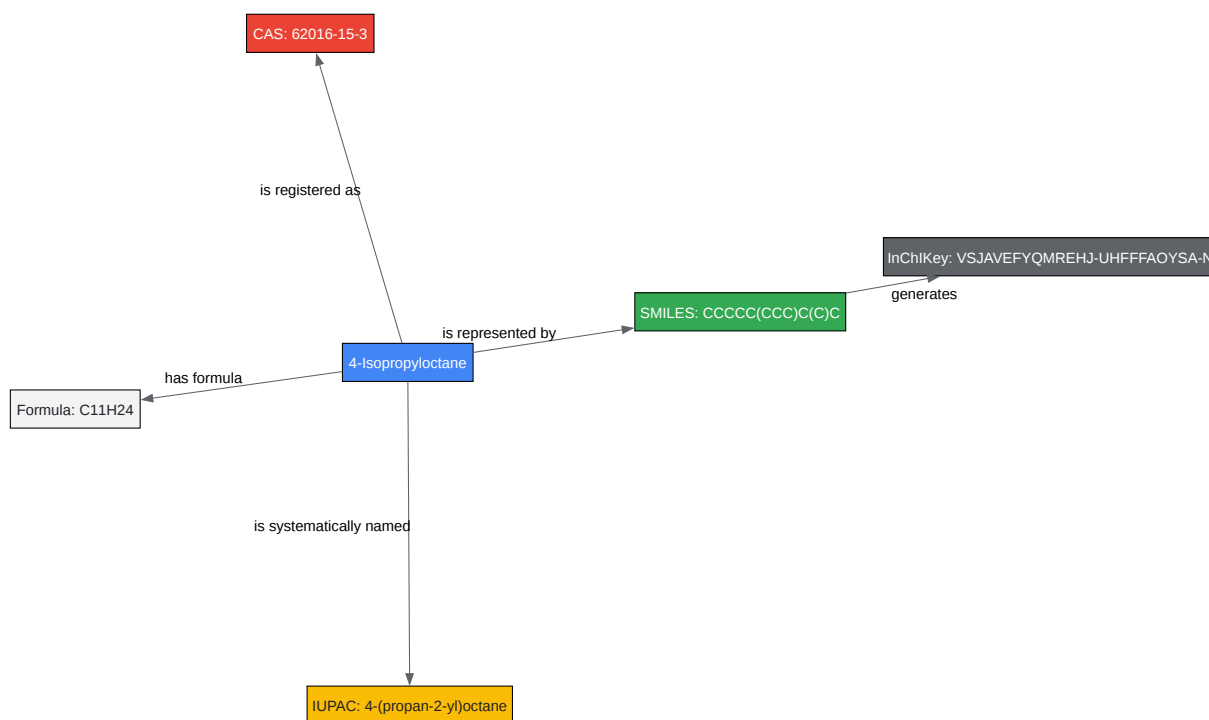
Property	Value
XLogP3	5.6[2][3]
Exact Mass	156.187800766[2][3]
Monoisotopic Mass	156.187800766[2][4]
Topological Polar Surface Area	0 Å²[2]
Heavy Atom Count	11[2][3][4]
Rotatable Bond Count	6[2][3]
Hydrogen Bond Donor Count	0[2][3]
Hydrogen Bond Acceptor Count	0[2][3]
Complexity	74.1[2][3][4]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or specific analysis of **4-isopropyloctane** are not readily available in the public domain. As a simple alkane, its synthesis would typically follow general routes for branched alkane production, such as the alkylation of smaller hydrocarbons. Purification would likely involve fractional distillation. For analytical purposes, techniques like gas chromatography and mass spectrometry would be standard.

Logical Relationships of Chemical Identifiers

The following diagram illustrates the relationship between the various chemical identifiers for **4-isopropyloctane**.



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Caption: Chemical Identifiers for **4-isopropyloctane**.

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